

Morfamquat: A Technical Guide to its Solubility and Stability

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Compound of Interest

Compound Name: Morfamquat

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Abstract

Morfamquat, a quaternary ammonium herbicide, is a member of the bipyridyl family, known for its contact and desiccant action.^[1] As an obsolete herbicide, extensive public data on its physicochemical properties are limited.^[1] This technical guide provides a comprehensive overview of the known and inferred solubility and stability characteristics of **Morfamquat**. Due to the scarcity of specific quantitative data for **Morfamquat**, this document also outlines detailed, best-practice experimental protocols for determining these properties. Furthermore, leveraging the well-documented characteristics of the closely related bipyridyl herbicide Paraquat, this guide presents illustrative diagrams of the likely mechanism of action and potential degradation pathways, offering valuable insights for researchers.

Chemical Identity

Morfamquat is chemically identified as 1,1'-bis[2-(3,5-dimethylmorpholin-4-yl)-2-oxoethyl]-[4,4'-bipyridine]-1,1'-dium.^[2] It was typically used as its dichloride salt, with the CAS registry number 4636-83-3.^{[2][3]}

Identifier	Value
IUPAC Name	1,1'-bis[2-(3,5-dimethylmorpholin-4-yl)-2-oxoethyl]-[4,4'-bipyridine]-1,1'-dium dichloride[3]
CAS Registry Number	4636-83-3 (dichloride)[3]
Chemical Formula	C ₂₆ H ₃₆ Cl ₂ N ₄ O ₄ [4]
Molecular Weight	539.5 g/mol [4]
Chemical Class	Quaternary ammonium herbicide; Bipyridyl[1][5]

Solubility Profile

While specific quantitative solubility data for **Morfamquat** in various solvents are not readily available in published literature, its formulation and synthesis provide strong indicators of its solubility characteristics.[1][6]

Morfamquat was commercially formulated as its dichloride salt, typically in aqueous solutions or concentrates.[1] This indicates high solubility in water. The synthesis of **Morfamquat** involves the use of polar solvents such as acetonitrile and dimethylformamide, suggesting solubility in these organic solvents as well.[1] Bipyridines, the core structure of **Morfamquat**, are generally soluble in organic solvents and slightly soluble in water.[7] However, the formation of the dichloride salt significantly enhances water solubility.[6]

Table 1: Inferred Solubility of **Morfamquat** Dichloride

Solvent Class	Solvent Example	Inferred Solubility	Rationale
Aqueous	Water	High	Formulated as an aqueous solution. [1]
Buffered Solutions (e.g., PBS)	High	Expected to be soluble in aqueous buffers.	
Polar Aprotic	Acetonitrile	Soluble	Used as a solvent in its commercial production. [1]
Dimethylformamide (DMF)	Soluble	Used as a solvent in its commercial production. [1]	
Polar Protic	Methanol, Ethanol	Likely Soluble	Bipyridyl compounds generally show solubility in alcohols.
Non-polar	Hexane, Toluene	Low to Insoluble	The ionic nature of the dichloride salt suggests poor solubility in non-polar solvents.

Stability Characteristics

Detailed stability data for **Morfamquat**, such as degradation rates at different pH values and temperatures, are not extensively documented. However, general principles for bipyridyl herbicides and recommended testing protocols can provide a framework for assessing its stability.

pH Stability

Bipyridyl herbicides can be susceptible to degradation under certain pH conditions. It is crucial to determine the rate of hydrolysis at varying pH levels (acidic, neutral, and alkaline) to understand its persistence in different environments.

Thermal Stability

The stability of **Morfamquat** at different temperatures is a critical parameter for storage and handling. Forced degradation studies at elevated temperatures can help identify potential degradation products and determine its shelf-life.

Photostability

Exposure to light can induce degradation of many chemical compounds. Photostability studies are essential to ascertain if **Morfamquat** is light-sensitive and if special handling and storage conditions are required.

Recommended Experimental Protocols

For researchers needing to generate precise solubility and stability data for **Morfamquat**, the following standard methodologies are recommended.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

This protocol is based on the OECD Guideline for Testing of Chemicals, No. 105.

- **Preparation of Solutions:** Prepare a series of buffered aqueous solutions at different pH values (e.g., pH 4, 7, and 9).
- **Addition of **Morfamquat**:** Add an excess amount of **Morfamquat** dichloride to each buffered solution in flasks.
- **Equilibration:** Agitate the flasks at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to reach equilibrium. Ensure that undissolved solid remains.
- **Phase Separation:** Centrifuge the samples to separate the solid phase from the aqueous phase.
- **Quantification:** Carefully withdraw an aliquot of the clear supernatant and determine the concentration of **Morfamquat** using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

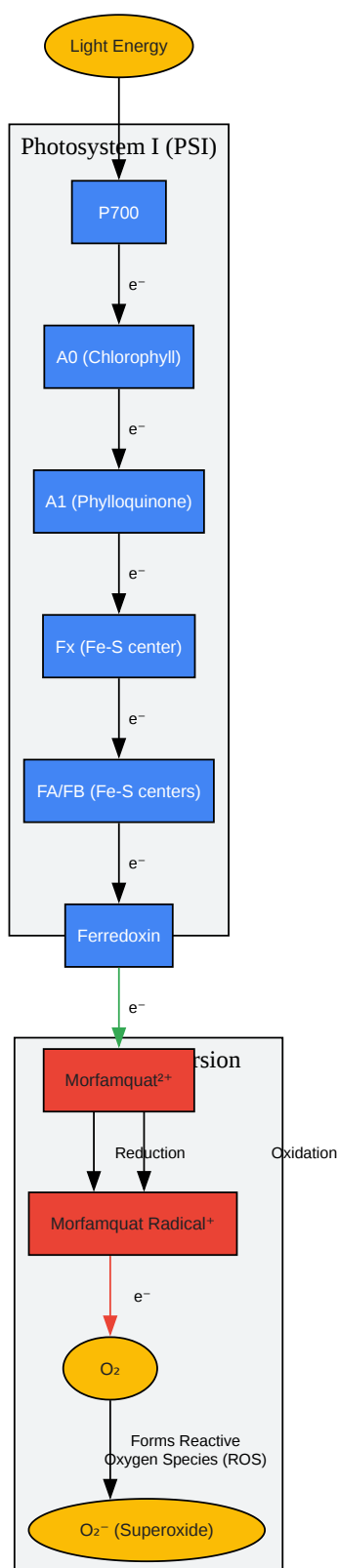
Protocol for Determining Stability (Hydrolysis as a Function of pH)

This protocol is based on the OECD Guideline for Testing of Chemicals, No. 111.

- **Sample Preparation:** Prepare solutions of **Morfamquat** dichloride of known concentration in sterile aqueous buffered solutions at pH 4, 7, and 9.
- **Incubation:** Maintain the solutions at a constant temperature (e.g., 50 °C to accelerate degradation for preliminary studies, or at the intended storage temperature for long-term studies) in the dark.
- **Sampling:** At specified time intervals, withdraw aliquots from each solution.
- **Analysis:** Analyze the samples immediately using a stability-indicating HPLC method capable of separating the parent compound from its degradation products.
- **Data Analysis:** Determine the rate of degradation and the half-life (DT50) of **Morfamquat** at each pH and temperature condition.

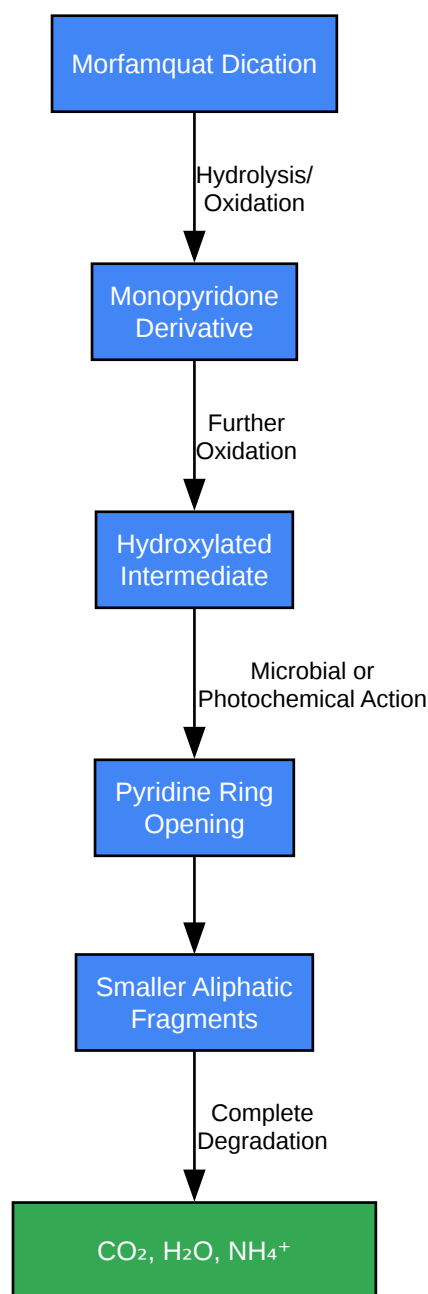
Mechanism of Action and Degradation Pathways (Illustrative)

As a bipyridyl herbicide, **Morfamquat** is a Photosystem I (PSI) electron transport inhibitor.^[1] The following diagrams illustrate the general mechanism of action for this class of herbicides and a potential degradation pathway, using the well-studied Paraquat as an analogue.



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Caption: Illustrative mechanism of Photosystem I inhibition by bipyridyl herbicides.



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Caption: Potential degradation pathway for **Morfamquat**, analogous to Paraquat.

Conclusion

While specific quantitative data on the solubility and stability of **Morfamquat** are sparse due to its status as an obsolete herbicide, a qualitative understanding can be derived from its chemical nature and historical use. **Morfamquat** dichloride is expected to be highly soluble in

water and polar organic solvents. Its stability is likely influenced by pH, temperature, and light, which can be precisely determined using the standardized experimental protocols outlined in this guide. The provided illustrative diagrams of its mechanism of action and potential degradation pathways, based on its chemical class, offer a valuable conceptual framework for researchers in the field. Further empirical studies are necessary to fully characterize the physicochemical profile of this compound.

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References

- 1. Morfamquat (Ref: PP 745) [sitem.herts.ac.uk]
- 2. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 3. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 4. Morfamquat dichloride | C₂₆H₃₆Cl₂N₄O₄ | CID 107850 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Morfamquat dichloride [sitem.herts.ac.uk]
- 7. Bipyridine - Wikipedia [en.wikipedia.org]
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